

# Inter-laboratory comparison of 4,5-Diaminophthalonitrile characterization data

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## Compound of Interest

Compound Name: **4,5-Diaminophthalonitrile**

Cat. No.: **B137029**

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## A Comparative Guide to the Characterization of 4,5-Diaminophthalonitrile

This guide provides a comparative overview of the characterization data for **4,5-Diaminophthalonitrile** (CAS No: 129365-93-1), a key intermediate in the synthesis of various functional materials, including phthalocyanines.<sup>[1]</sup> While a formal inter-laboratory comparison study for this specific compound is not publicly available, this document compiles and compares characterization data from various commercial suppliers to offer researchers, scientists, and drug development professionals a baseline for quality assessment and experimental design.

## Physicochemical Properties

**4,5-Diaminophthalonitrile**, also known as 1,2-diamino-4,5-dicyanobenzene, has a molecular formula of C<sub>8</sub>H<sub>6</sub>N<sub>4</sub> and a molecular weight of 158.16 g/mol .<sup>[1][2][3][4][5][6]</sup> It typically appears as a white to brown or very pale yellow powder or crystal.<sup>[1][3][5][6]</sup>

## Comparative Analysis of Characterization Data

The following table summarizes the quantitative data for **4,5-Diaminophthalonitrile** as reported by various sources. This data provides a snapshot of the expected values and ranges for key quality control parameters.

Table 1: Comparison of Quantitative Characterization Data for **4,5-Diaminophthalonitrile**

Parameter	Reported Value/Range	Analytical Technique
Purity	>95% - >98.0%	HPLC <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	264 °C - 276 °C	Capillary Method <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
λ <sub>max</sub>	325 nm	UV-Vis Spectroscopy (in CH <sub>3</sub> CN) <a href="#">[5]</a> <a href="#">[10]</a>

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are generalized and may require optimization based on the specific instrumentation and laboratory conditions.

### 1. High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Objective: To determine the purity of **4,5-Diaminophthalonitrile** by separating it from any impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Method:
  - Column: A C18 reversed-phase column is commonly used.
  - Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).[\[11\]](#)
  - Flow Rate: Typically 1.0 mL/min.
  - Detection: UV detection at a wavelength where the compound has maximum absorbance (e.g., 325 nm).
  - Sample Preparation: A dilute solution of **4,5-Diaminophthalonitrile** is prepared in a suitable solvent (e.g., acetonitrile or methanol).

- Analysis: The sample is injected into the HPLC system, and the resulting chromatogram is analyzed. The purity is calculated based on the area percentage of the main peak.

## 2. Melting Point Determination

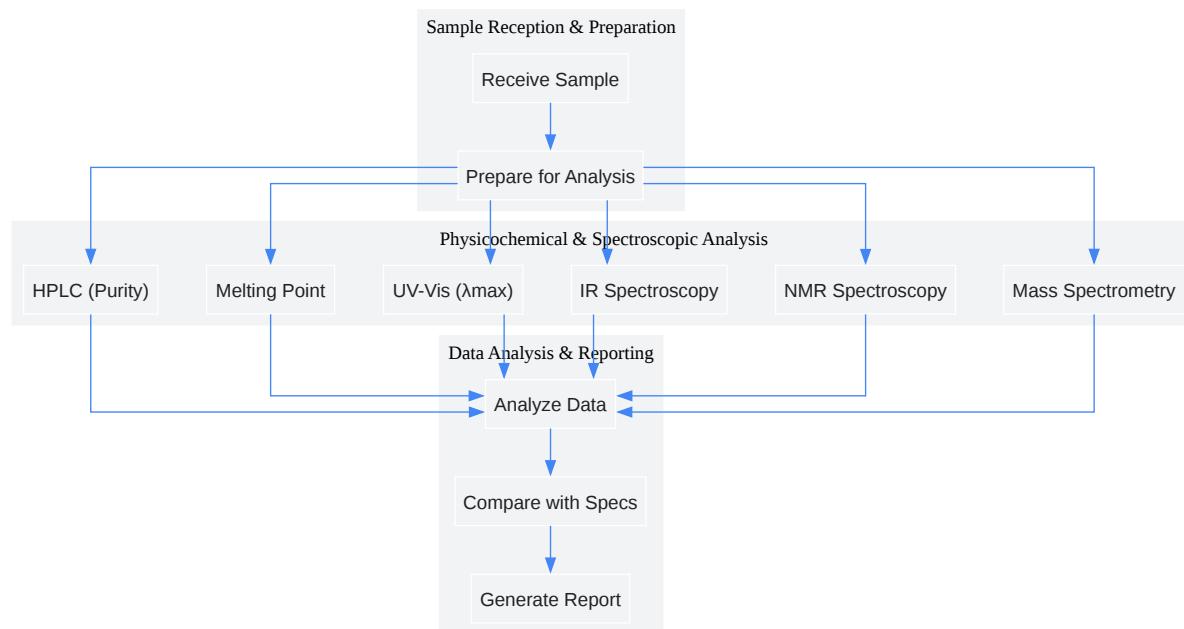
- Objective: To determine the melting point range of the compound as an indicator of purity.
- Instrumentation: A digital melting point apparatus.
- Method:
  - A small amount of the finely powdered sample is packed into a capillary tube.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a controlled rate.
  - The temperature at which the substance starts to melt and the temperature at which it is completely molten are recorded as the melting point range.

## 3. UV-Vis Spectroscopy for $\lambda_{\text{max}}$ Determination

- Objective: To determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) of the compound.
- Instrumentation: A UV-Vis spectrophotometer.
- Method:
  - A dilute solution of **4,5-Diaminophthalonitrile** is prepared in a UV-transparent solvent (e.g., acetonitrile).
  - The spectrophotometer is blanked using the same solvent.
  - The absorbance of the sample solution is measured over a range of wavelengths (e.g., 200-400 nm).
  - The wavelength at which the highest absorbance is recorded is the  $\lambda_{\text{max}}$ .

# Visualizing the Characterization Workflow

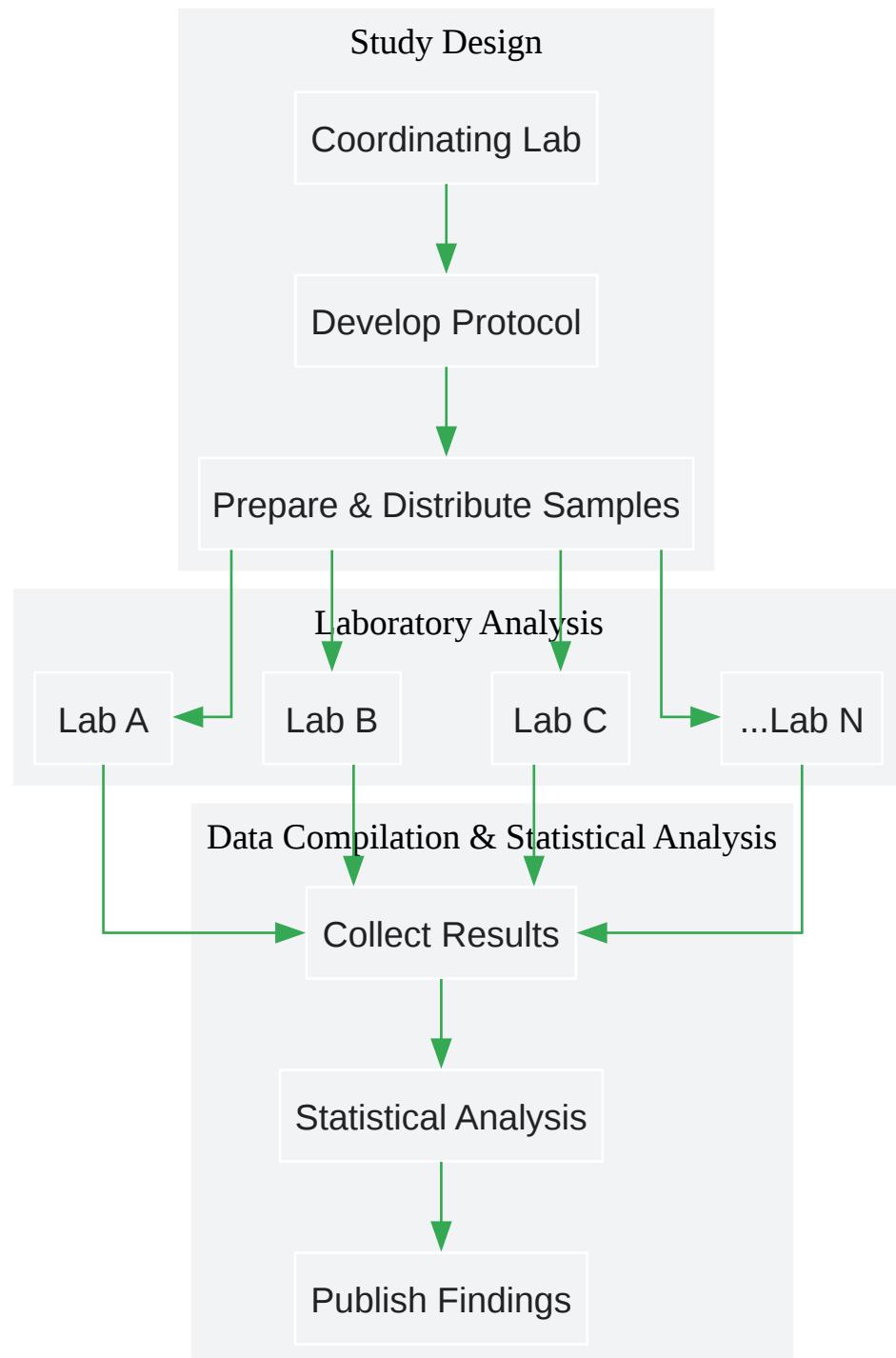
The following diagram illustrates a typical workflow for the characterization of a chemical substance like **4,5-Diaminophthalonitrile**.



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Caption: Workflow for the characterization of **4,5-Diaminophthalonitrile**.

The logical flow for an inter-laboratory comparison study, which would be the next step to formally establish standardized data, is depicted below.



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Caption: Logical flow of an inter-laboratory comparison study.

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